

4-tert-Octylphenol monoethoxylate-13C6

certificate of analysis information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-tert-Octylphenol
monoethoxylate-13C6

Cat. No.: B565140

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Technical Guide: 4-tert-Octylphenol monoethoxylate-13C6

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive technical overview of **4-tert-Octylphenol monoethoxylate-13C6**, including its certificate of analysis information, detailed experimental protocols for its quantification, and an examination of the biological signaling pathways affected by its unlabeled analogue, 4-tert-Octylphenol.

Certificate of Analysis Data

4-tert-Octylphenol monoethoxylate-13C6 is a stable isotope-labeled compound primarily utilized as an internal standard in analytical chemistry for the accurate quantification of 4-tert-Octylphenol monoethoxylate in various matrices.^[1] Below is a summary of its key analytical and physical data.

Table 1: Chemical and Physical Properties

Property	Value
Chemical Name	2-[4-(2,4,4-trimethylpentan-2-yl)(1,2,3,4,5,6- ¹³ C ₆)cyclohexa-1,3,5-trien-1-yl]oxyethanol
CAS Number	1173019-48-1[2]
Unlabeled CAS Number	2315-67-5[2]
Molecular Formula	¹³ C ₆ C ₁₀ H ₂₆ O ₂ [2]
Molecular Weight	256.33 g/mol [2]
Purity	>95% (as determined by HPLC)[2]
Product Format	Neat or in solution (e.g., acetone)
Storage Temperature	+4°C or -20°C depending on the format[2][3]
Isotope Labeling	Carbon-13 (¹³ C)[2]

Experimental Protocols

The primary application of **4-tert-Octylphenol monoethoxylate-13C6** is as an internal standard in chromatographic methods for the detection and quantification of 4-tert-octylphenol and its ethoxylates. These compounds are known endocrine disruptors and environmental contaminants. The following are representative protocols for their analysis.

This method is suitable for the analysis of 4-tert-octylphenol in aqueous samples such as urine or environmental water.[4][5]

Sample Preparation: Solid-Phase Extraction (SPE)

- **Sample Pre-treatment:** For biological samples like urine, enzymatic hydrolysis is performed to deconjugate the analytes.[4][5] The sample is then acidified.
- **SPE Cartridge Conditioning:** An SPE cartridge (e.g., Oasis HLB) is conditioned sequentially with methanol and acidified water.[6]
- **Sample Loading:** The pre-treated sample, spiked with **4-tert-Octylphenol monoethoxylate-13C6** internal standard, is loaded onto the conditioned SPE cartridge.[6]

- Washing: The cartridge is washed to remove interferences.
- Elution: The analytes and the internal standard are eluted with an appropriate solvent, such as methanol or dichloromethane.[6]
- Reconstitution: The eluate is evaporated to dryness under a gentle stream of nitrogen and reconstituted in a mobile phase-compatible solvent.

LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography (HPLC) system.
- Column: A C8 or C18 reversed-phase column (e.g., Zorbax Eclipse XDB-C8, 5 μ m, 4.6 x 50 mm).[4]
- Mobile Phase: A gradient of acetonitrile and water is commonly used.[4]
- Mass Spectrometer: A tandem mass spectrometer equipped with an electrospray ionization (ESI) source, operated in negative ion mode.[5]
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for both the analyte and the $^{13}\text{C}_6$ -labeled internal standard.

This method is suitable for the analysis of 4-tert-octylphenol in various biological and environmental samples.[7]

Sample Preparation

- Extraction: Analytes are extracted from the sample matrix using a solvent such as acetonitrile. Lipids can be removed by a hexane-acetonitrile partition.[7]
- Internal Standard Spiking: **4-tert-Octylphenol monoethoxylate- $^{13}\text{C}_6$** is added to the extract.
- Cleanup: The extract is cleaned up using a sorbent like Florisil in a column chromatography setup.[7]

- Derivatization (Optional but Recommended): To improve volatility and thermal stability, the extract is derivatized, for example, by silylation.
- Concentration: The cleaned and derivatized extract is concentrated before injection.

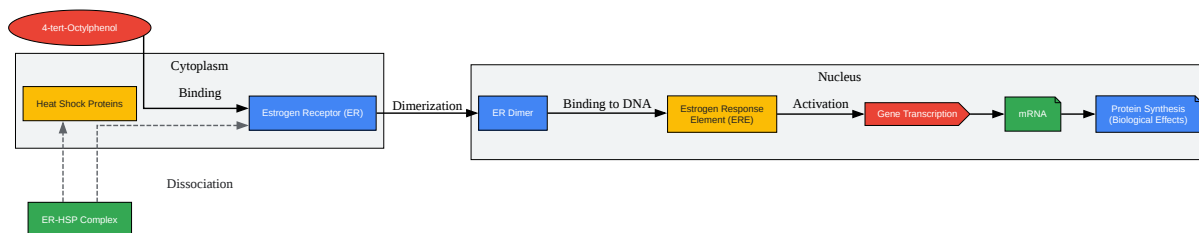
GC-MS Conditions

- GC System: A gas chromatograph with a suitable capillary column (e.g., a non-polar or medium-polarity column).
- Injection: Splitless injection is typically used for trace analysis.
- Carrier Gas: Helium.
- Oven Temperature Program: A temperature gradient is used to separate the analytes.
- Mass Spectrometer: A mass spectrometer operating in electron ionization (EI) mode.
- Detection: Selected Ion Monitoring (SIM) is employed to monitor characteristic ions of the analyte and the internal standard for sensitive and selective quantification.^[7]

Signaling Pathways and Biological Effects of 4-tert-Octylphenol

As a ¹³C-labeled internal standard, **4-tert-Octylphenol monoethoxylate-13C6** is not intended for biological studies. However, its unlabeled counterpart, 4-tert-octylphenol, is a well-documented endocrine-disrupting chemical that primarily exerts its effects by mimicking estrogen.^{[8][9]}

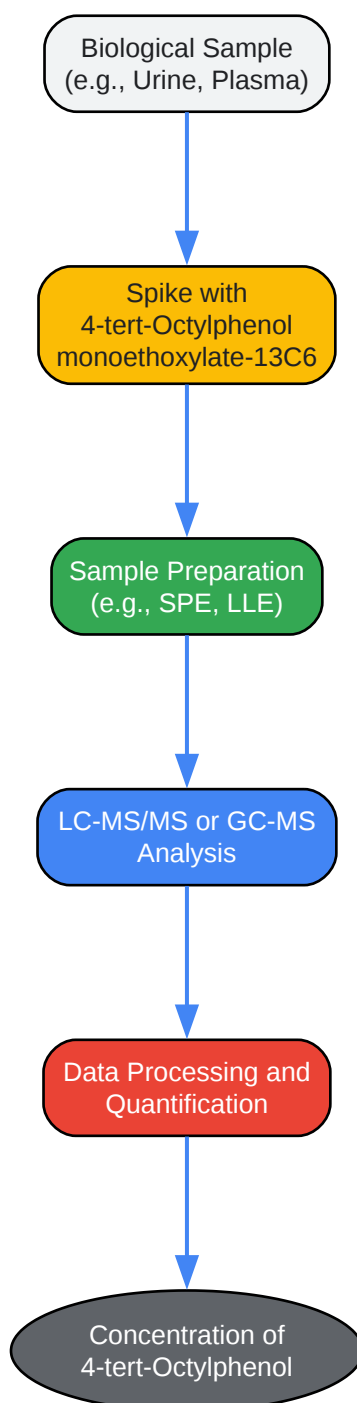
4-tert-Octylphenol is a xenoestrogen that can bind to estrogen receptors (ER α and ER β), initiating a signaling cascade that is normally triggered by endogenous estrogens like estradiol.^[8] This can lead to the disruption of normal endocrine function.



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Caption: Estrogen receptor signaling pathway disrupted by 4-tert-Octylphenol.

The following diagram illustrates a typical workflow for the analysis of 4-tert-octylphenol in a biological matrix using its $^{13}\text{C}_6$ -labeled internal standard.



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Caption: General experimental workflow for quantification using an internal standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 4-tert-Octylphenol Monoethoxylate-13C6 | LGC Standards [lgcstandards.com]
- 3. 4-tert-Octylphenol-ring-13C6 100ug/mL acetone, analytical standard 1173020-24-0 [sigmaaldrich.com]
- 4. series.publisso.de [series.publisso.de]
- 5. researchgate.net [researchgate.net]
- 6. www2.gov.bc.ca [www2.gov.bc.ca]
- 7. Gas chromatographic-mass spectrometric determination of 4-nonylphenols and 4-tert-octylphenol in biological samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Does 4-tert-octylphenol affect estrogen signaling pathways in bank vole Leydig cells and tumor mouse Leydig cells in vitro? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Environmental Water Pollution, Endocrine Interference and Ecotoxicity of 4-tert-Octylphenol: A Review - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-tert-Octylphenol monoethoxylate-13C6 certificate of analysis information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565140#4-tert-octylphenol-monoethoxylate-13c6-certificate-of-analysis-information]

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